

In-Depth Technical Guide to 1,10-Diiododecane (CAS 16355-92-3)

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Compound of Interest

Compound Name: 1,10-Diiododecane

Cat. No.: B1670033

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, hazards, and applications of **1,10-diiododecane** (CAS 16355-92-3). The information is intended to support research, development, and safety protocols for professionals working with this compound.

Chemical and Physical Properties

1,10-Diiododecane is a long-chain aliphatic hydrocarbon substituted with iodine atoms at both terminal positions. This bifunctional nature makes it a versatile reagent in organic synthesis.^[1]
^[2] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C10H20I2	[1][3]
Molar Mass	394.07 g/mol	
Appearance	White to off-white or colorless to yellow-orange powder, lump, or clear liquid	
Melting Point	33-35 °C (lit.)	
Boiling Point	197-200 °C at 12 mmHg (lit.)	
Density	2.35 g/cm ³	
Flash Point	>230 °F (>110 °C)	
Solubility	Soluble in methanol. Insoluble in water.	
Stability	Stable under normal conditions. Light sensitive.	
Synonyms	Decamethylene diiodide, Decane, 1,10-diiodo-	

Hazards and Safety Information

1,10-Diiododecane is classified as an irritant. Appropriate personal protective equipment (PPE) and handling procedures must be followed to minimize exposure and ensure laboratory safety.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:

Precautionary Statements and First Aid

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor if you feel unwell.
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Source:

Handling and Storage

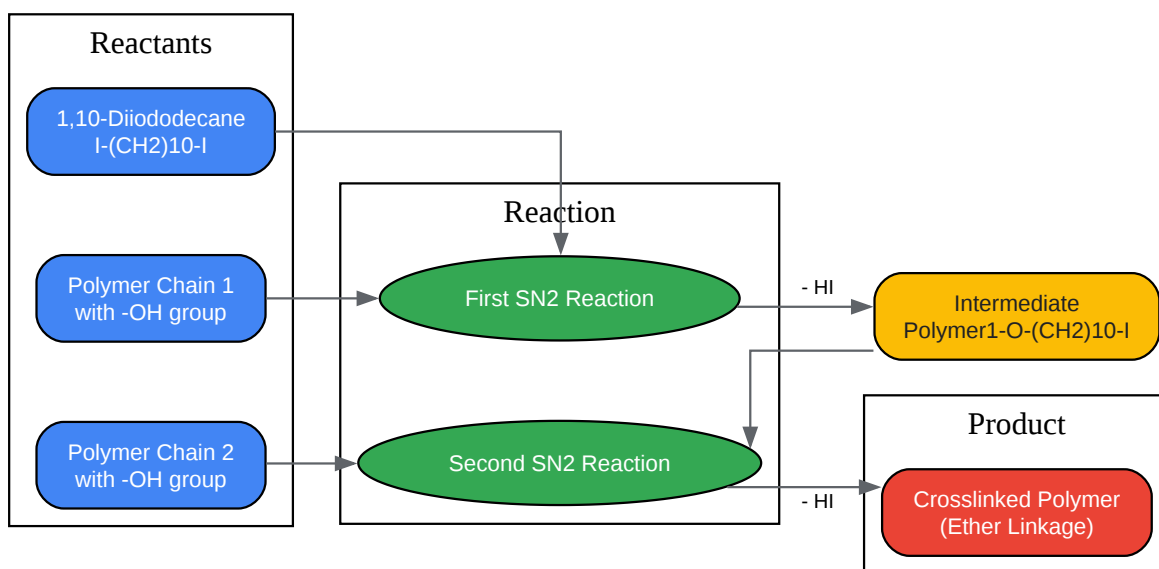
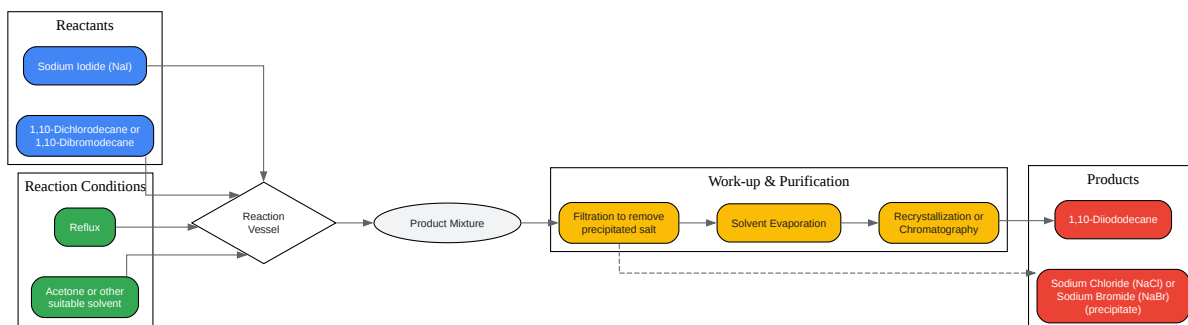
- **Handling:** Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. Ensure adequate ventilation to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Protect from light.

Experimental Protocols and Applications

1,10-Diiododecane is primarily used as a bifunctional alkylating agent and a crosslinking reagent in various chemical syntheses.

Synthesis of 1,10-Diiododecane (Illustrative Protocol)

While specific, detailed experimental protocols for the synthesis of **1,10-diiododecane** are not readily available in the provided search results, a common method for preparing alkyl iodides from other alkyl halides is the Finkelstein reaction. The following is a generalized workflow for this type of reaction.



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References

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- 2. CAS 16355-92-3: 1,10-Diiododecane | CymitQuimica [cymitquimica.com]
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